

Essential Safety and Operational Guide for Handling ML365

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Compound of Interest

Compound Name: ML365

Cat. No.: B609156

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **ML365**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound.

Personal Protective Equipment (PPE)

The appropriate personal protective equipment must be worn at all times when handling **ML365** to minimize exposure and ensure personal safety.^{[1][2]}

PPE Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[3][4]	Protects eyes from splashes or dust.
Hand Protection	Chemically resistant gloves (e.g., neoprene or nitrile rubber).[3][4][5]	Prevents skin contact. Gloves should be inspected before use and disposed of properly after handling.[4]
Body Protection	Impervious clothing, such as a lab coat or disposable coveralls.[3][4]	Provides a barrier against accidental spills and contamination.
Respiratory Protection	A suitable respirator should be used, especially when handling the powder form, to avoid inhalation.[3] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[3][4]	Prevents respiratory irritation and potential systemic effects from inhalation.

Hazard Identification and Precautionary Measures

ML365 is classified with specific hazards that necessitate careful handling.

Hazard Classification	Precautionary Statement
Acute toxicity, Oral (Category 4)[3]	H302: Harmful if swallowed.[3]
Acute aquatic toxicity (Category 1)[3]	H400: Very toxic to aquatic life.[3]
Chronic aquatic toxicity (Category 1)[3]	H410: Very toxic to aquatic life with long lasting effects.[3]

General Precautions:

- Avoid contact with skin and eyes.[4]

- Avoid the formation of dust and aerosols.[4]
- Do not eat, drink, or smoke when using this product.[3]
- Wash skin thoroughly after handling.[3]
- Avoid release to the environment.[3]

First Aid Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measure
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[3] Rinse mouth.[3] Do NOT induce vomiting.[3]
Skin Contact	Rinse skin thoroughly with large amounts of water.[3] Remove contaminated clothing and shoes and call a physician.[3]
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.[3] Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.[3]
Inhalation	Immediately relocate the individual to fresh air. [3] If breathing is difficult, provide cardiopulmonary resuscitation (CPR).[3] Avoid mouth-to-mouth resuscitation.[3]

Handling and Storage

Proper handling and storage are essential to maintain the integrity of **ML365** and ensure a safe laboratory environment.

Condition	Specification
Handling	Use only in areas with appropriate exhaust ventilation.[3] Avoid inhalation, contact with eyes and skin.[3] Avoid dust and aerosol formation.[3]
Storage	Keep container tightly sealed in a cool, well-ventilated area.[3] Store at -20°C (as a powder) or -80°C (in solvent).[3][6] Keep away from direct sunlight and sources of ignition.[3]

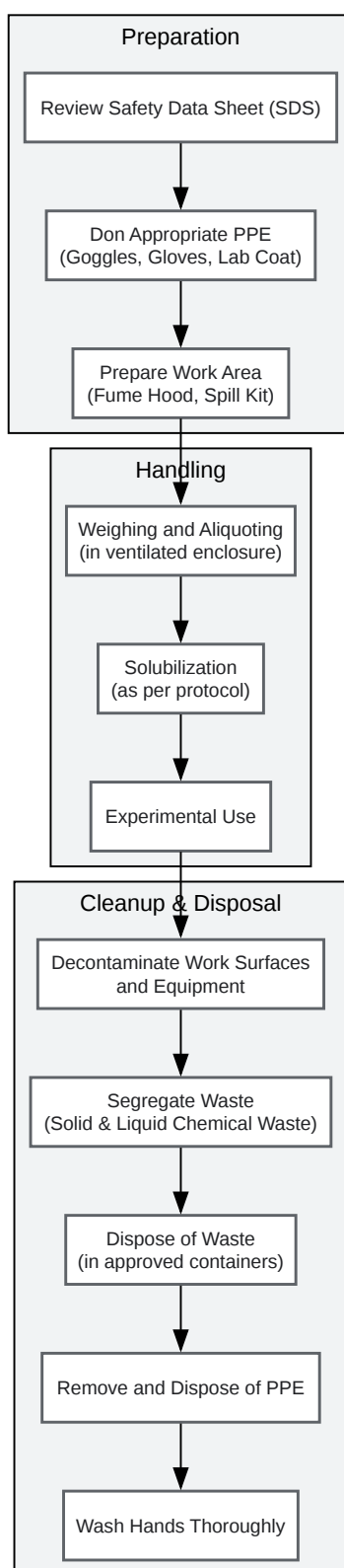
Spill and Disposal Procedures

In case of a spill, follow these procedures to mitigate exposure and environmental contamination.

Procedure	Action
Spill Containment	Evacuate personnel to safe areas.[4] Use full personal protective equipment.[3] Absorb solutions with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[3] For solids, sweep up and shovel.[4]
Cleaning	Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
Disposal	Dispose of contents and container to an approved waste disposal plant.[3] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not let the product enter drains.[4]

Experimental Workflow for Handling ML365

The following diagram outlines the standard procedure for safely handling **ML365** from receipt to disposal.



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ML365 Safe Handling Workflow

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling ML365]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609156#personal-protective-equipment-for-handling-ml365]

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